

Technical Safety Guide for Fmoc-3-Me-Glu(OtBu)-OH

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Compound of Interest

Compound Name: *Fmoc-3-Me-Glu(OtBu)-OH*

Cat. No.: *B12960324*

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Disclaimer: No specific Safety Data Sheet (SDS) is readily available for **Fmoc-3-Me-Glu(OtBu)-OH**. This guide is a technical summary based on the safety profiles of its constituent chemical moieties—Fmoc-protected amino acids and tert-butyl esters—and is intended for use by qualified researchers and scientists. All laboratory work should be conducted under the supervision of a qualified professional and in accordance with institutional safety protocols.

Chemical Identification and Properties

Fmoc-3-Me-Glu(OtBu)-OH is a specialized amino acid derivative used in solid-phase peptide synthesis (SPPS). The 9-fluorenylmethyloxycarbonyl (Fmoc) group is a base-labile protecting group for the amino terminus, while the tert-butyl (OtBu) group is an acid-labile protecting group for the side-chain carboxyl group.^[1] The introduction of a methyl group at the 3-position of the glutamate backbone adds steric hindrance and conformational constraints.

Table 1: Physicochemical Properties (Inferred)

Property	Value	Source/Justification
Physical State	Solid, likely a white to off-white powder	Based on typical properties of Fmoc-amino acids.[2]
Molecular Formula	C29H35NO6	Calculated
Molecular Weight	493.59 g/mol	Calculated
Solubility	Likely soluble in organic solvents like DMF, NMP, and DCM. Poor solubility in water.	Fmoc-amino acids can have poor solubility.[1]
Melting Point	No data available	While solid, dust may be flammable upon ignition. Tert-butyl esters can be flammable. [3][4]
Boiling Point	No data available	
Flash Point	No data available	

Hazard Identification and Toxicology

The primary hazards associated with this compound are inferred from its components. Fmoc-amino acids can cause irritation upon contact. Tert-butyl esters may also cause irritation and can be flammable.[3][4]

Table 2: Summary of Potential Hazards and Toxicological Profile

Hazard Type	Description	Precautionary Statements
Acute Toxicity	May be harmful if swallowed, inhaled, or absorbed through the skin.	Avoid ingestion, inhalation, and skin/eye contact.
Skin Irritation	May cause skin irritation. Prolonged contact can lead to dryness and cracking.[4]	Wear protective gloves and clothing.[2] Wash skin thoroughly after handling.
Eye Irritation	May cause serious eye irritation.	Wear safety glasses or goggles.[2]
Respiratory Irritation	Inhalation of dust may cause respiratory tract irritation.	Avoid breathing dust. Use in a well-ventilated area or with local exhaust ventilation.
Flammability	Not classified as flammable, but fine dust can form explosive mixtures with air. The tert-butyl group may increase flammability.[3][4]	Keep away from heat, sparks, and open flames.[5]

Experimental Protocols: Safe Handling and Emergency Procedures

General Handling Protocol:

- Engineering Controls: Handle this compound in a chemical fume hood to minimize inhalation of dust. Use process enclosures or local exhaust ventilation where dust may be generated.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]
 - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile).

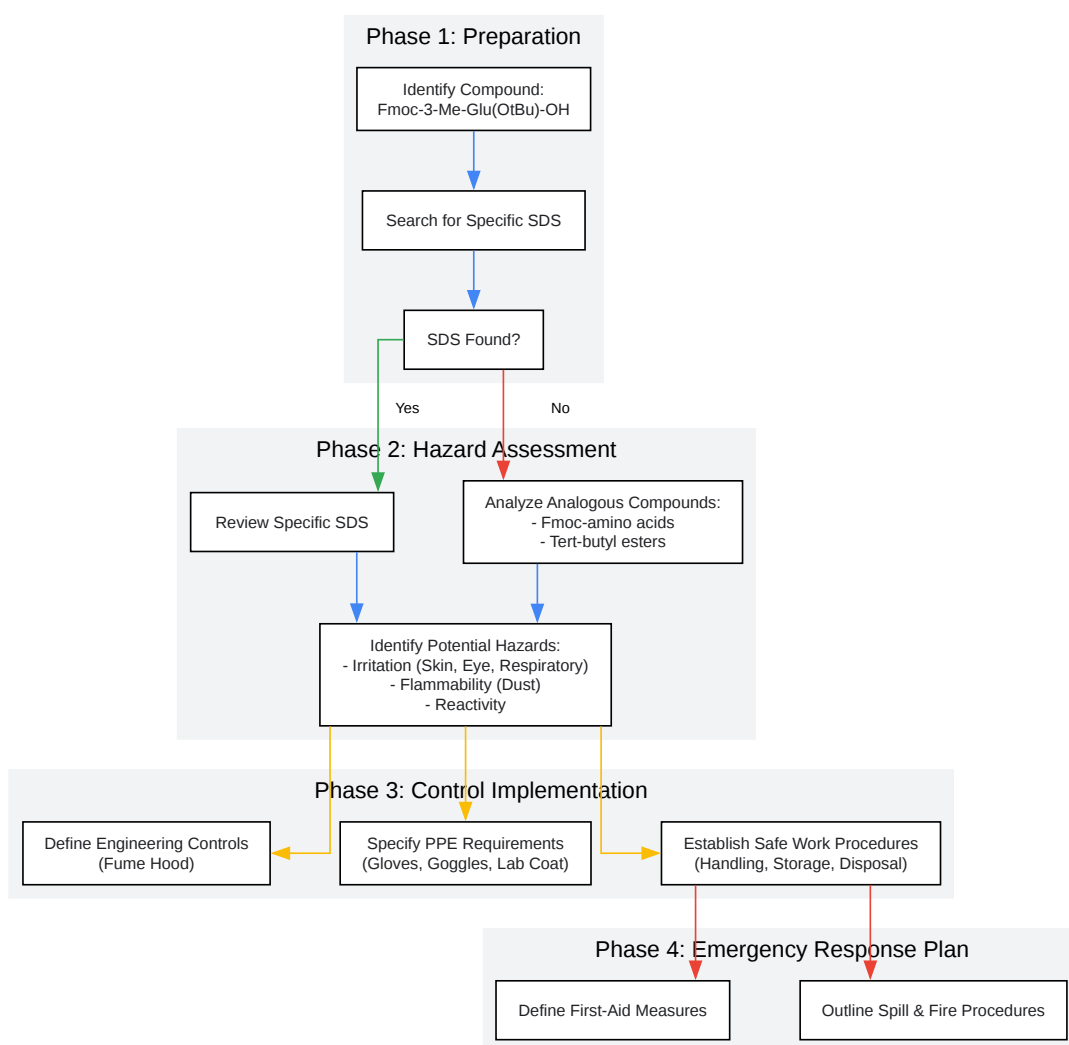
- Body Protection: Wear a lab coat and appropriate protective clothing to prevent skin exposure.^[2]
- Hygiene: Avoid contact with skin, eyes, and clothing.^[2] Do not breathe dust. Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Recommended storage temperature is often refrigerated (2-8°C) for long-term stability.
- Dispensing: When weighing or transferring, take care to avoid creating dust.

First-Aid Measures Protocol:

- Inhalation: If dust is inhaled, remove the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.
- Skin Contact: In case of contact, immediately wash the skin with soap and plenty of water. Remove contaminated clothing. If irritation occurs, get medical advice.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.

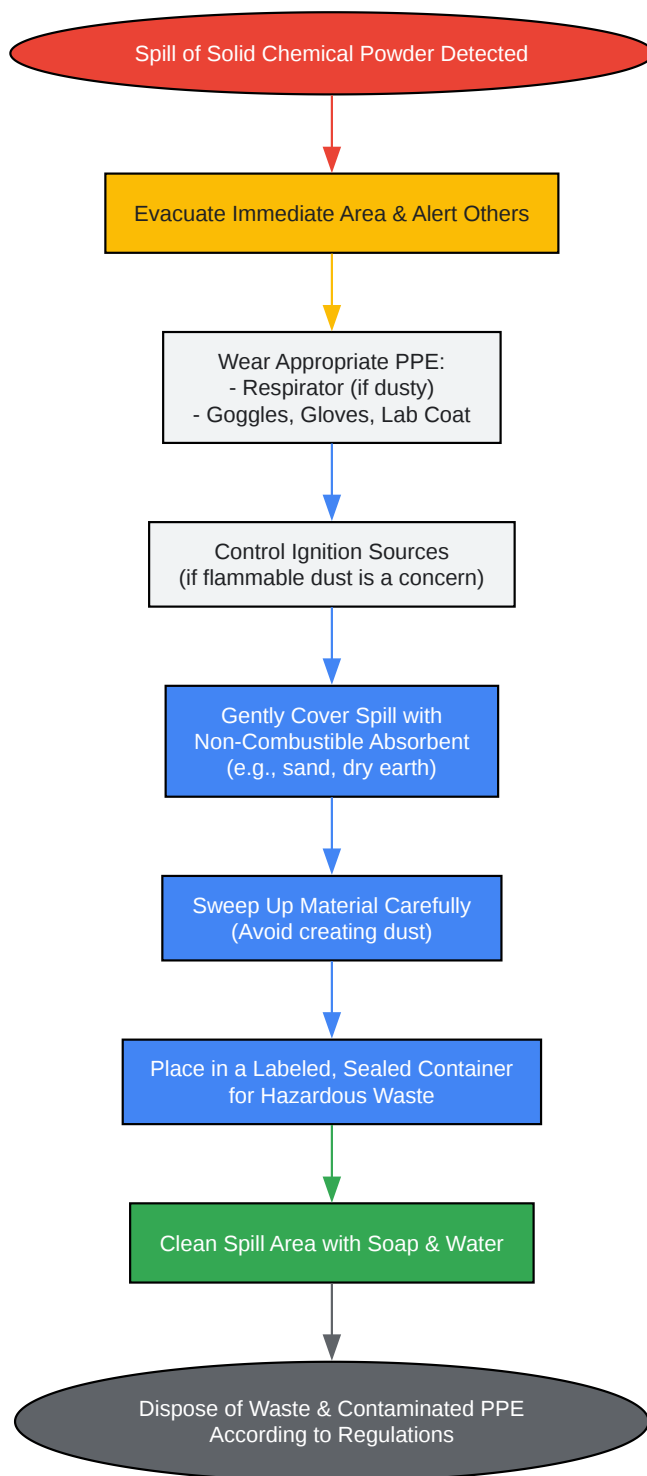
Visualized Workflows and Relationships

The following diagrams illustrate key safety and logical workflows for handling a novel research chemical like **Fmoc-3-Me-Glu(OtBu)-OH**.



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Caption: Safety assessment workflow for a novel research chemical.



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Caption: General spill response procedure for a chemical powder.

Stability and Reactivity

- **Reactivity:** No hazardous reactions are expected under normal processing.[2]
- **Chemical Stability:** The compound is expected to be stable under recommended storage conditions.[2]
- **Conditions to Avoid:** Avoid dust formation, excess heat, and ignition sources.[2][5]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong acids, and strong bases.[3][6] The Fmoc group is labile to bases like piperidine, and the tert-butyl ester is labile to strong acids.
- **Hazardous Decomposition Products:** Upon combustion, may produce carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).[2]

Disposal Considerations

Waste must be disposed of in accordance with federal, state, and local environmental control regulations.[6] Do not allow the product to enter drains or waterways. Contaminated packaging should be treated as the product itself.

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